

Application Notes and Protocols: GA-017

Treatment for A431 Spheroid Cultures

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Compound of Interest

Compound Name: GA-017

Cat. No.: B10830394

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For Researchers, Scientists, and Drug Development Professionals

Introduction

GA-017 is a potent and selective small molecule inhibitor of Large Tumor Suppressor Kinases 1 and 2 (LATS1/2), key components of the Hippo signaling pathway.[1][2][3] This pathway plays a crucial role in regulating organ size, cell proliferation, and apoptosis.[4][5] In three-dimensional (3D) cell culture models, which more closely mimic the physiological microenvironment of tumors, cell proliferation can be slower compared to traditional 2D cultures.[5] **GA-017** has been identified as a molecule that promotes cell proliferation, particularly in 3D spheroid and organoid cultures.[4][5]

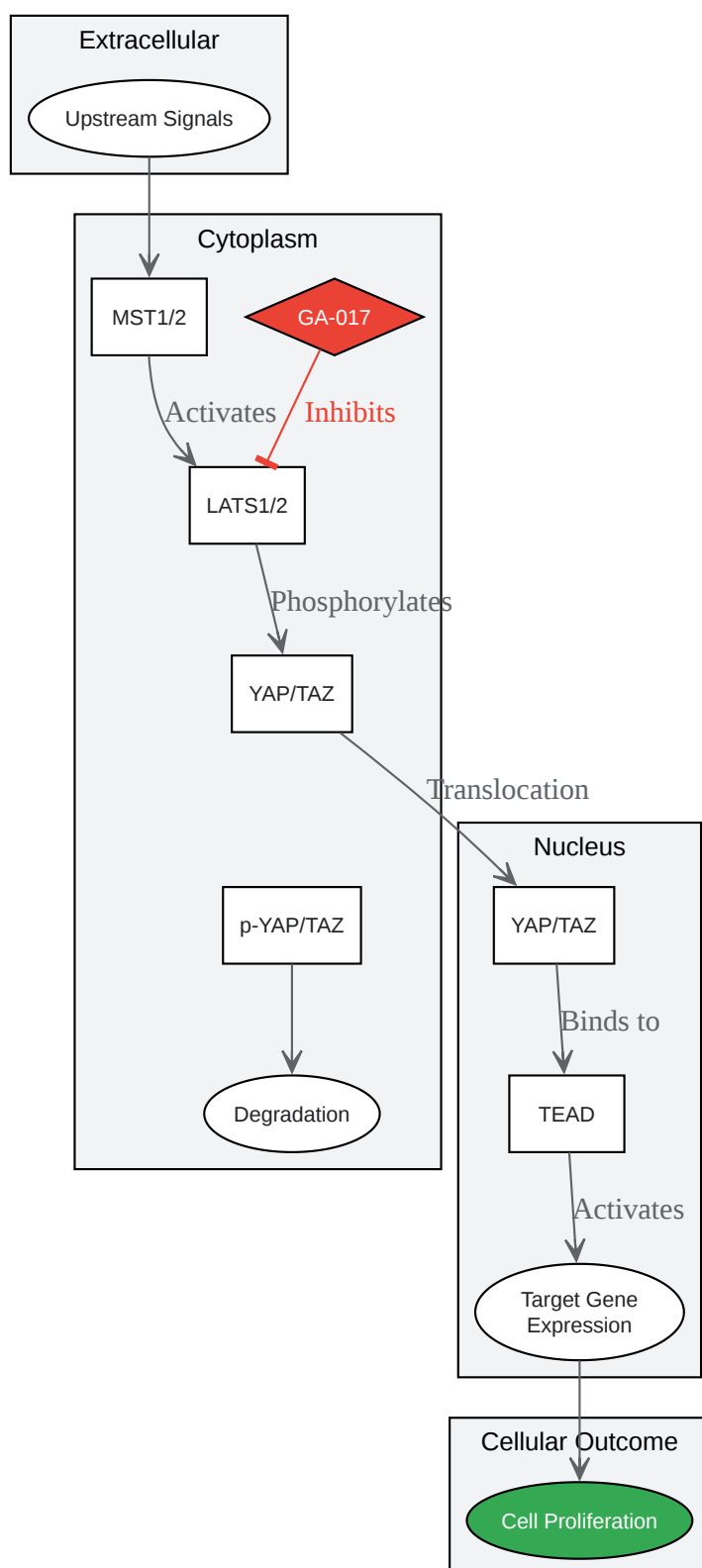
These application notes provide a comprehensive overview and detailed protocols for the use of **GA-017** in A431 human epidermoid carcinoma spheroid cultures. A431 cells are a widely used model in cancer research, particularly for studies involving the epidermal growth factor receptor (EGFR) signaling pathway. The information presented here is intended to guide researchers in utilizing **GA-017** to enhance the growth of A431 spheroids for various research applications, including drug discovery and cancer biology studies.

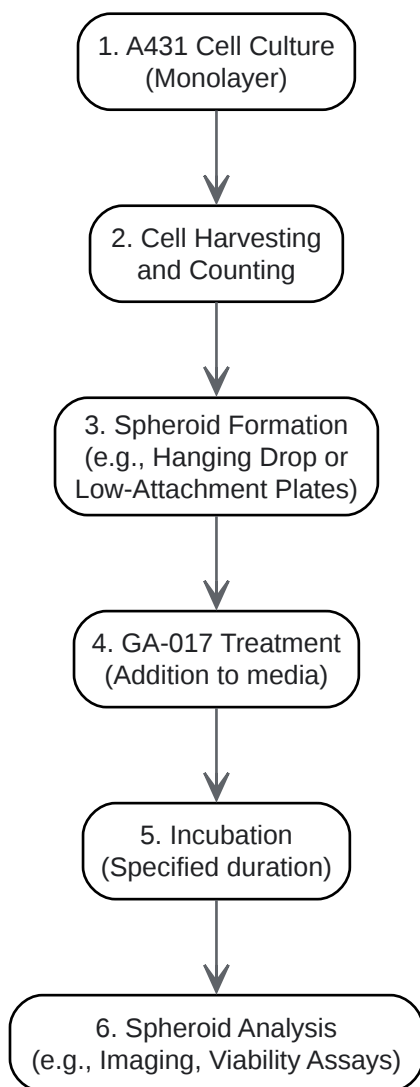
Mechanism of Action

GA-017 functions by inhibiting the kinase activity of LATS1/2.[1][4] This inhibition prevents the phosphorylation of Yes-associated protein (YAP) and Transcriptional coactivator with PDZ-binding motif (TAZ), the primary downstream effectors of the Hippo pathway.[1][4]

Unphosphorylated YAP/TAZ is stabilized and translocates to the nucleus, where it acts as a transcriptional co-activator, leading to the expression of genes that promote cell proliferation and inhibit apoptosis.^{[1][4]}

Signaling Pathway Diagram





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